

A Comprehensive Technical Guide to 1-Hydrazino-3-(methylthio)propan-2-ol

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Compound of Interest

Compound Name: 1-Hydrazino-3-(methylthio)propan-2-ol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydrazino-3-(methylthio)propan-2-ol, also identified as 3-methylmercapto-2-hydroxy-propyl hydrazine, is a significant organic compound with the chemical formula $C_4H_{12}N_2OS$.^[1]^[2]^[3] This molecule serves as a critical building block in the synthesis of various organic compounds, most notably as an intermediate in the production of the antimicrobial agent Nifuratel.^[3]^[4]^[5] This guide provides a detailed overview of its chemical properties, a documented experimental protocol for its synthesis, and its primary application in the pharmaceutical industry.

Core Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Hydrazino-3-(methylthio)propan-2-ol** is presented below. These properties are essential for understanding its behavior in chemical reactions and for its proper handling and storage.

Property	Value
Molecular Formula	C4H12N2OS
Molecular Weight	136.22 g/mol
CAS Number	14359-97-8
Boiling Point	339.127 °C at 760 mmHg
Density	1.146 g/cm ³
Flash Point	158.898 °C
Refractive Index	1.538
Vapor Pressure	6.3E-06 mmHg at 25°C
pKa	13.98 ± 0.20 (Predicted)
LogP	0.26480
XLogP3	-0.9
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4
Exact Mass	136.06703418 Da
Complexity	53.3

Data sourced from LookChem and PubChem.[\[1\]](#)[\[2\]](#)

Synthesis and Experimental Protocol

The primary synthesis route for **1-Hydrazino-3-(methylthio)propan-2-ol** involves the reaction of glycidyl ether with hydrazine hydrate.[\[3\]](#)[\[4\]](#)

Experimental Methodology

A detailed protocol for the synthesis is as follows:

- **Reaction Setup:** A 1000ml reaction flask is charged with 226.25g of hydrazine hydrate.
- **Heating:** The hydrazine hydrate is heated to a temperature of 90°C.
- **Addition of Reactant:** While maintaining the temperature at 90°C and under constant stirring, 104.17g of 1-methylthio-2,3-epoxypropane (glycidyl methyl thioether) is added to the reaction flask.
- **Reaction Maintenance:** The temperature of the reaction system is carefully controlled and maintained at 90°C to allow the reaction to proceed to completion.
- **Work-up:** Following the reaction, the excess hydrazine hydrate is removed by concentration under reduced pressure.
- **Product Isolation:** The resulting product is a thick, colorless liquid, identified as **1-Hydrazino-3-(methylthio)propan-2-ol**.^{[3][4]} This process has been reported to yield approximately 120.10g of the product, corresponding to a yield of 88.30% with a purity of 96.8% as determined by gas chromatography.^{[3][4]}

A flowchart illustrating the synthesis of **1-Hydrazino-3-(methylthio)propan-2-ol**.

Application in Drug Development: A Nifuratel Intermediate

1-Hydrazino-3-(methylthio)propan-2-ol is a key intermediate in the synthesis of Nifuratel.^[4] ^[5] Nifuratel is a broad-spectrum antimicrobial agent effective against bacteria, trichomoniasis, and candida, which are common causes of gynecological infections.^[5] The primary mechanism of action for Nifuratel involves the inhibition of bacterial enzyme systems, thereby disrupting their metabolic processes and leading to cell death.^[5]

The logical progression from the synthesis of the intermediate to the therapeutic application of the final drug product is outlined in the diagram below.

The role of **1-Hydrazino-3-(methylthio)propan-2-ol** in the synthesis and action of Nifuratel.

Safety and Handling

While comprehensive safety data is not available for all scenarios, the aggregated GHS information from multiple reports indicates potential hazards associated with **1-Hydrazino-3-(methylthio)propan-2-ol**.^[2]

Hazard Statement	Description
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled

It is important to note that this chemical did not meet GHS hazard criteria in a majority of reports (75%). However, due to the presence of hazard statements in some notifications, appropriate personal protective equipment should be worn, and standard laboratory safety procedures should be followed when handling this compound.^[2]

Conclusion

1-Hydrazino-3-(methylthio)propan-2-ol is a valuable chemical intermediate with well-defined physical and chemical properties. Its primary significance lies in its role in the synthesis of the antimicrobial drug Nifuratel. The synthetic protocol is straightforward and provides a high yield of the product. A thorough understanding of its properties and handling requirements is essential for its safe and effective use in research and pharmaceutical manufacturing.

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